In-Depth Technical Guide: 2-(Benzyloxy)-4,5-difluorobenzaldehyde

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Compound of Interest	
Compound Name:	*2-(Benzyloxy)-4,5-difluorobenzaldehyde*
CAS No.:	*1823269-78-8*
Cat. No.:	*B6306859*

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Executive Summary

2-(Benzyloxy)-4,5-difluorobenzaldehyde (CAS: 1823269-78-8) is a specialized fluorinated intermediate critical to modern medicinal chemistry.[1] It serves as a "privileged scaffold" for the synthesis of bioactive heterocycles, particularly in the development of TRPA1 inhibitors, 5-HT2C receptor modulators, and complex benzoxepine architectures. Its value lies in the orthogonal reactivity of its three functional handles: the electrophilic aldehyde, the electron-withdrawing fluorine atoms (enabling SNAr transformations), and the benzyl-protected phenol.

This guide provides a rigorous analysis of its physicochemical properties, validated synthesis protocols, and downstream applications in drug discovery.

Chemical Identity & Physicochemical Properties[1][2][3][4]

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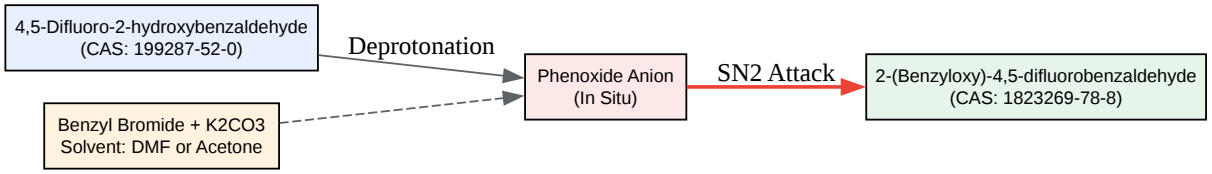
Property	Data
IUPAC Name	2-(Benzyloxy)-4,5-difluorobenzaldehyde
CAS Number	1823269-78-8
Molecular Formula	$C_{14}H_{10}F_2O_2$
Molecular Weight	248.23 g/mol
SMILES	O=Cc1cc(F)c(F)cc1OCc2ccccc2
InChI Key	Derived from structure
Physical State	Off-white to pale yellow crystalline solid
Solubility	Soluble in DCM, EtOAc, DMSO, DMF; Insoluble in water
Precursor CAS	199287-52-0 (4,5-Difluoro-2-hydroxybenzaldehyde)

Synthesis Strategy: Williamson Etherification

The industrial and laboratory-scale preparation of **2-(Benzyloxy)-4,5-difluorobenzaldehyde** relies on the regioselective O-alkylation of 4,5-difluoro-2-hydroxybenzaldehyde. This process utilizes a Williamson ether synthesis approach, favored for its high yield and operational simplicity.

Reaction Mechanism & Pathway

The reaction proceeds via an SN2 mechanism where the phenoxide anion, generated in situ by a weak base (Potassium Carbonate), attacks the benzylic carbon of benzyl bromide, displacing the bromide leaving group.



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Caption: Synthetic pathway converting the salicylaldehyde precursor to the target benzyl ether via base-mediated alkylation.

Validated Experimental Protocol

Objective: Synthesis of **2-(Benzyloxy)-4,5-difluorobenzaldehyde** on a 10 mmol scale.

Reagents:

- 4,5-Difluoro-2-hydroxybenzaldehyde (1.58 g, 10.0 mmol)
- Benzyl bromide (1.71 g, 1.2 eq, 12.0 mmol)
- Potassium carbonate (K_2CO_3), anhydrous (2.07 g, 1.5 eq, 15.0 mmol)
- Potassium iodide (KI), catalytic (166 mg, 0.1 eq, 1.0 mmol) – Optional, accelerates reaction
- Solvent: N,N-Dimethylformamide (DMF), anhydrous (20 mL)[2]

Procedure:

- Setup: Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Dissolution: Charge the flask with 4,5-difluoro-2-hydroxybenzaldehyde and anhydrous DMF. Stir until fully dissolved.
- Deprotonation: Add anhydrous K_2CO_3 in a single portion. The suspension will likely turn yellow/orange, indicating phenoxide formation. Stir at Room Temperature (RT) for 15 minutes.
- Addition: Add KI (if using), followed by the dropwise addition of benzyl bromide via syringe over 5 minutes.
- Reaction: Heat the mixture to 60°C and stir for 4–6 hours. Monitor reaction progress via TLC (Hexane:EtOAc 4:1). The starting phenol (lower R_f) should disappear, replaced by the less

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polar product (higher R_f).

- Workup:
  - Cool the reaction to RT.
  - Pour the mixture into 100 mL of ice-cold water (precipitates the product and removes DMF).
  - Extract with Ethyl Acetate (3 x 30 mL).
  - Wash combined organics with water (2 x 30 mL) and brine (1 x 30 mL) to remove residual DMF.
  - Dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purification: If the crude solid is off-white, recrystallization from Ethanol/Hexane is often sufficient. Otherwise, purify via flash column chromatography (SiO_2, 0-20% EtOAc in Hexanes).

Reactivity Profile & Mechanism

The chemical behavior of **2-(Benzyloxy)-4,5-difluorobenzaldehyde** is defined by three distinct reactivity zones:

- Aldehyde (C-1): Highly electrophilic due to the electron-withdrawing nature of the fluorine atoms on the ring. It readily undergoes condensation reactions (Henry, Knoevenagel, Wittig) to form styrenyl derivatives or heterocycles.
- Difluoro-arene (C-4, C-5): The fluorine atoms are activated for Nucleophilic Aromatic Substitution (SNAr), particularly the fluorine at C-4 (para to the aldehyde) if the aldehyde is converted to a strong electron-withdrawing group (e.g., nitrile or nitrovinyl).
- Benzyl Ether (C-2): Stable to basic conditions but can be cleaved using Lewis acids (BBr_3) or hydrogenolysis (H_2/Pd-C) to regenerate the phenol, enabling late-stage diversification.

Applications in Drug Discovery

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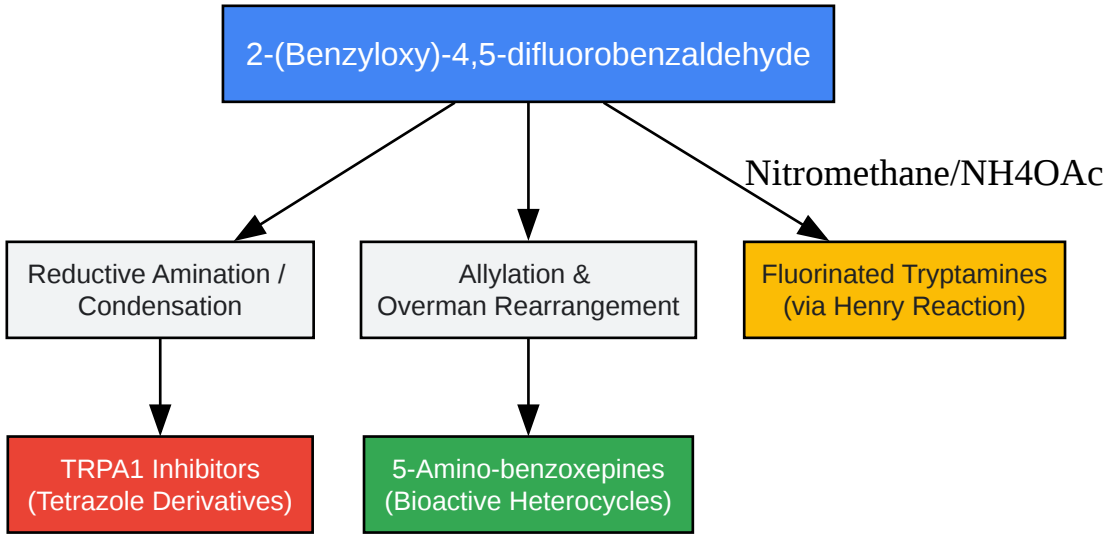
This compound is a key intermediate for several classes of therapeutic agents, particularly in the modulation of ion channels and GPCRs.

TRPA1 Inhibitors

The transient receptor potential ankyrin 1 (TRPA1) channel is a target for pain and respiratory diseases. **2-(Benzyloxy)-4,5-difluorobenzaldehyde** is used to synthesize tetrazole derivatives that act as TRPA1 antagonists. The aldehyde is converted to a reactive intermediate (e.g., via reductive amination or condensation) to build the core scaffold.

Benzoxepine Synthesis (Overman Rearrangement)

A sophisticated application involves the synthesis of 5-amino-2,5-dihydro-1-benzoxepines.[3] The aldehyde is first converted to an allylic alcohol, which then undergoes a one-pot thermal Overman rearrangement and Ring-Closing Metathesis (RCM).[3][4] The 4,5-difluoro substitution pattern is critical for modulating the metabolic stability and lipophilicity of the final drug candidate.



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Caption: Divergent synthesis pathways leading to major pharmacological classes from the core aldehyde.

Safety & Handling (GHS Classification)

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While specific toxicological data for this exact derivative is limited, it shares hazard profiles with analogous fluorinated benzaldehydes.

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[5]
  - H319: Causes serious eye irritation.[5]
  - H335: May cause respiratory irritation.[5]
- Precautionary Measures:
  - Handle in a chemical fume hood.
  - Wear nitrile gloves and safety goggles.
  - Avoid dust formation; the compound may be an irritant to mucous membranes.

References

- TRPA1 Inhibitor Synthesis
  - Patent: WO2022079091A1.
  - Context: Describes the use of 4,5-difluoro-2-hydroxybenzaldehyde and its protected derivatives in the synthesis of analgesic agents.
- Benzoxepine Scaffolds
  - Source: Mechan, S. et al. "One-Pot Synthesis of 5-Amino-2,5-dihydro-1-benzoxepines: Access to Pharmacologically Active Heterocyclic Scaffolds." The Journal of Organic Chemistry, 80(9), 4561–4572 (2015).
  - Context: Details the synthesis of 2-allyloxy-4,5-difluorobenzaldehyde (an analogue) and the utility of the 4,5-difluoro core in Overman rearrangements.
- Precursor Identification

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- Compound: 4,5-Difluoro-2-hydroxybenzaldehyde (CAS: 199287-52-0).[6][7][8]
- Source: PubChem Compound Summary for CID 21966462.

- Commercial Availability & CAS Verification
  - Source: Sigma-Aldrich / MilliporeSigma Catalog. "**2-(Benzyloxy)-4,5-difluorobenzaldehyde**".
  - Context: Verification of CAS 1823269-78-8 and commercial availability as a building block.

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